

Personal protective equipment for handling (R)-2-Bromobutanoic acid

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Compound of Interest

Compound Name: (R)-2-Bromobutanoic acid

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Essential Safety and Handling Guide for (R)-2-Bromobutanoic Acid

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **(R)-2-Bromobutanoic acid**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

(R)-2-Bromobutanoic acid is a corrosive chemical that can cause severe skin, eye, and respiratory tract burns.^{[1][2][3][4]} It is also harmful if swallowed or absorbed through the skin.^{[1][2]} Careful planning and the use of appropriate personal protective equipment are mandatory when handling this substance.

Hazard Summary & Quantitative Data

Property	Value	Reference
Appearance	Oily liquid, Yellow	[1][2][4]
Molecular Formula	C4H7BrO2	[3][4]
Molecular Weight	167.00 g/mol	[3]
Boiling Point	99-103 °C at 10 mmHg	
Melting Point	-4 °C	[2]
Density	1.567 g/mL at 25 °C	
Flash Point	> 112 °C (> 233.6 °F)	[1][2]
GHS Hazard Codes	H302, H314	[3][4]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **(R)-2-Bromobutanoic acid** in a certified chemical fume hood to ensure adequate ventilation.[1][5]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[1][6]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[1]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene) and a lab coat or overalls.[1][6][7] Trousers should be worn outside of boots to prevent spills from entering footwear.[7]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149/14387 approved respirator with an appropriate cartridge (e.g., type ABEK).[1][2][5]

3. Handling Procedure:

- Before starting, ensure all necessary PPE is correctly worn.
- Do not breathe vapors or mists.[1][6]
- Avoid all personal contact with the substance.[7]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[1][6]
- Do not eat, drink, or smoke in the handling area.[4][6]

4. Storage:

- Store in a designated corrosives area.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Store locked up.[2][6]
- Keep away from incompatible materials such as strong bases, oxidizing agents, and metals like aluminum or galvanized steel.[1][7]

Emergency Response and Disposal Plan

1. Spill Response:

- Immediate Action: Evacuate non-essential personnel from the spill area.
- Containment: Absorb the spill with an inert, non-combustible material like vermiculite, sand, or earth.[1][5][6] Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[1][5][6]
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.[1]

2. First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)

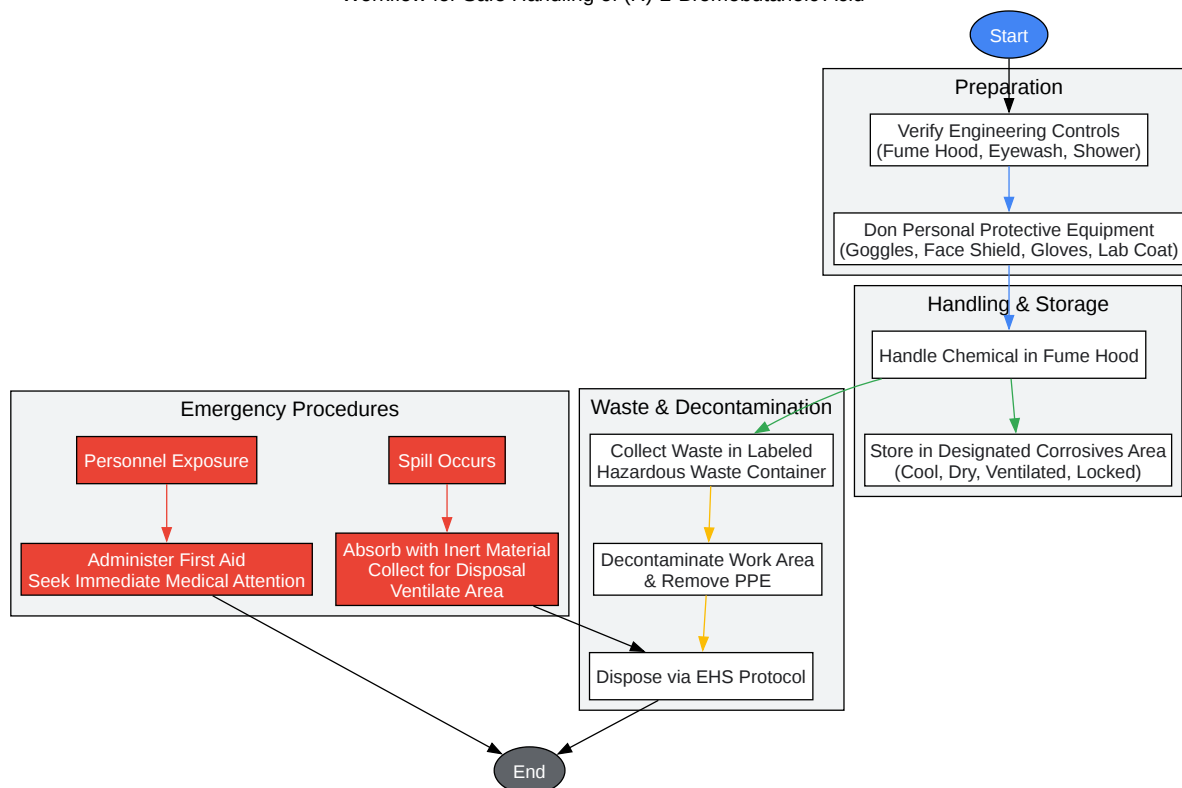
3. Disposal Protocol:

- All waste containing **(R)-2-Bromobutanoic acid** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with all applicable local, state, and federal regulations.[\[6\]](#)[\[7\]](#)
- Do not allow the chemical to enter drains or the environment.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Visual Workflow for Handling (R)-2-Bromobutanoic Acid

The following diagram outlines the key steps and decision points for the safe handling and disposal of **(R)-2-Bromobutanoic acid**.

Workflow for Safe Handling of (R)-2-Bromobutanoic Acid



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Caption: Logical workflow for the safe handling and disposal of **(R)-2-Bromobutanoic acid**.

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